

# Unraveling "J1075 Modified PTFE": A Technical Assessment

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## Compound of Interest

Compound Name: J1075

Cat. No.: B1672709

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Initial research into the synthesis and characterization of a material identified as "**J1075** modified PTFE" has revealed no such recognized compound in the current scientific literature. The query appears to conflate two distinct entities: "**J1075**," which is associated with a quinolone antibiotic, and "modified PTFE," a well-known fluoropolymer with enhanced properties. This guide will separately address what is known about modified Polytetrafluoroethylene (PTFE) and the therapeutic agent **J1075**, while highlighting the absence of any documented synthesis or characterization of a composite material involving both.

## Modified Polytetrafluoroethylene (PTFE)

Polytetrafluoroethylene (PTFE) is a synthetic fluoropolymer of tetrafluoroethylene. Modified PTFE is a variation of virgin PTFE that has been chemically altered to enhance certain characteristics. These improvements can include:

- Smoother, less porous surfaces: This quality makes components less likely to trap contaminants and easier to clean.<sup>[1]</sup>
- Improved permeation resistance: The low micro-void content of modified PTFE enhances its ability to resist permeation.<sup>[1]</sup>
- Increased flexibility and creep resistance: Modified versions often exhibit a longer flex life and better resistance to deformation under load compared to standard PTFE.<sup>[1]</sup>

- Higher dielectric strength: This makes it a superior material for high-voltage insulation.[1]
- Weldability: Unlike standard PTFE, some modified versions can be fused or welded using various heat techniques.[1]

One example of a commercially available modified PTFE is Teflon™ NXT 85.[1] The properties of this material are summarized in the table below.

Property	Value
Tensile Strength	4000-4500 psi
Elongation at Break	400-450%
Specific Gravity	~2.16 – 2.18
Dielectric Strength (76.2 µm film)	208 kV/mm (5,200 V/0.001 in)
Note: The property data represents average values from laboratory samples and may vary based on processing techniques and temperature.[1]	

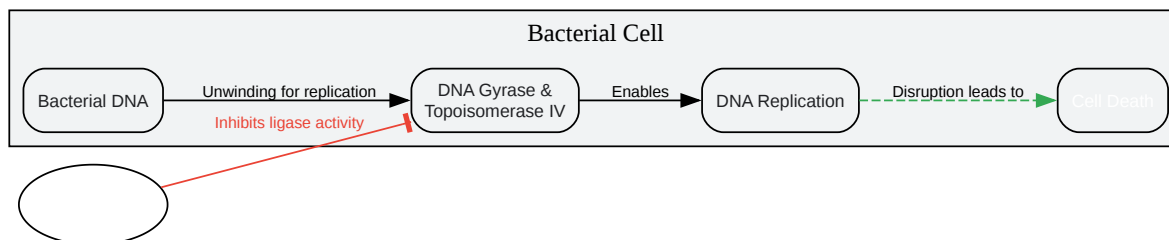
## J1075: A Quinolone Antibiotic

The designation "**J1075**" in the context of pharmaceuticals appears to be related to the ATC code J01M, which pertains to quinolone antibiotics.[2] Quinolones are a class of broad-spectrum bactericidal drugs that function by interfering with DNA replication in bacteria.[2] They achieve this by inhibiting the ligase activity of type II topoisomerases, specifically DNA gyrase and topoisomerase IV.[2] This disruption leads to single- and double-strand breaks in the bacterial DNA, ultimately causing cell death.[2]

Quinolone antibiotics are categorized into generations based on their spectrum of activity.[2] The development of these drugs began with the discovery of nalidixic acid in 1962.[2] Later generations, known as fluoroquinolones, incorporated fluorine atoms into their structure, which significantly broadened their antibacterial efficacy to include both Gram-negative and some Gram-positive bacteria.[2]

Mechanism of Action: Quinolone Antibiotics

The following diagram illustrates the general mechanism of action for quinolone antibiotics.



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Caption: Mechanism of action of quinolone antibiotics.

## Conclusion

Based on available information, "**J1075** modified PTFE" does not appear to be a recognized or documented material. The query likely stems from a misunderstanding or conflation of the terms "**J1075**" as it relates to quinolone antibiotics and "modified PTFE," a type of fluoropolymer. Researchers, scientists, and drug development professionals seeking information on PTFE modification for biomedical applications should focus their inquiries on established methods of surface functionalization or composite fabrication with known biocompatible or therapeutic agents. There is currently no scientific basis to suggest that **J1075** is used in the modification of PTFE.

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## References

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- 2. Quinolone antibiotic - Wikipedia [en.wikipedia.org]

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